

Application Notes and Protocols for In Vitro Antibacterial Susceptibility Testing of Nidulin

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Compound of Interest

Compound Name: **Nidulin**

Cat. No.: **B609578**

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Introduction

Nidulin, a depsidone-class natural product isolated from the fungus *Aspergillus unguis*, has garnered interest for its potential antibacterial properties.^{[1][2]} This document provides detailed application notes and standardized protocols for conducting in vitro antibacterial susceptibility testing of **nidulin**. The provided methodologies are essential for researchers engaged in the screening and development of new antimicrobial agents.

Data Presentation: Antibacterial Activity of Nidulin

Nidulin has demonstrated selective activity against Gram-positive bacteria. The following table summarizes the Minimum Inhibitory Concentration (MIC) values of **nidulin** against a panel of bacterial strains. It is important to note that many semisynthetic derivatives of **nidulin** exhibit more potent antibacterial activity than the parent compound.^[3]

Table 1: Minimum Inhibitory Concentration (MIC) of **Nidulin** against various bacterial strains.

Bacterial Strain	Gram Stain	MIC (µM)	MIC (µg/mL)*
Staphylococcus aureus (KCTC 1927)	Positive	22.1	9.5
Micrococcus luteus (KCTC 1915)	Positive	10.5	4.5
Bacillus subtilis (KCTC 1021)	Positive	5.3	2.3
Klebsiella pneumonia (KCTC 2690)	Negative	>128.0	>128.0
Salmonella typhimurium (KCTC 2515)	Negative	>128.0	>128.0
Escherichia coli (KCTC 2441)	Negative	>128.0	>128.0

*Conversion from µM to µg/mL is based on the molar mass of **Nidulin** (C₂₀H₁₇Cl₃O₅) of 459.7 g/mol . Data sourced from:[[1](#)]

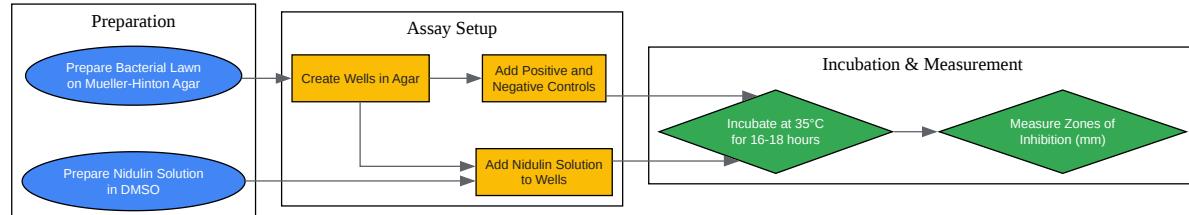
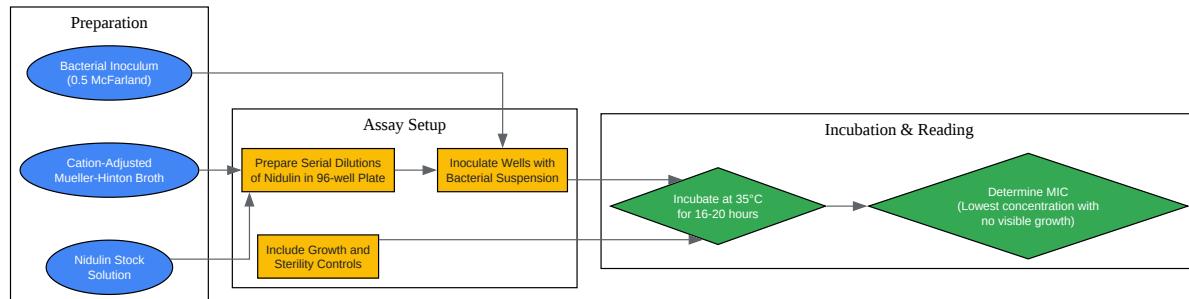
Experimental Protocols

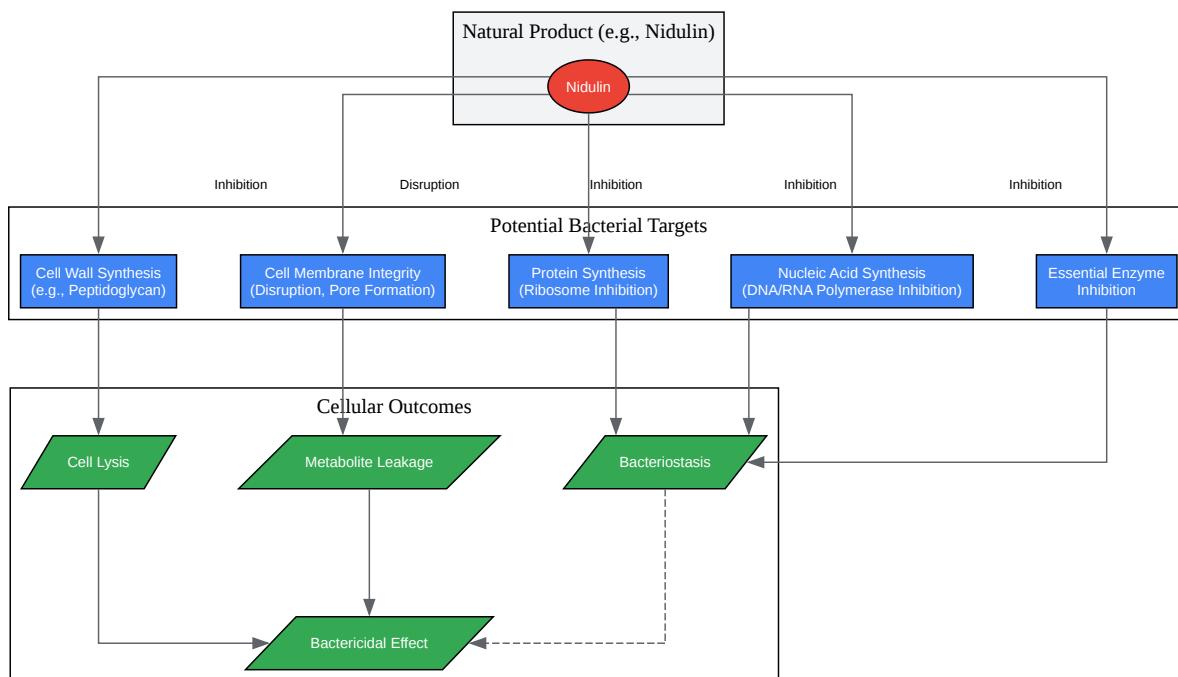
The following are detailed protocols for determining the antibacterial susceptibility of **nidulin**. These methods are based on established standards for antimicrobial susceptibility testing.

Protocol 1: Broth Microdilution Method for MIC Determination

This protocol is a standard method for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent in a liquid medium.

Workflow for Broth Microdilution Assay





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